Synthesis of Bioactive Molecules Using 8-(Tributylstannyl)quinoline: Application Notes and Protocols

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Compound of Interest

Compound Name:	*8-(Tributylstannyl)quinoline*
CAS No.:	*478282-21-2*
Cat. No.:	*B1314940*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of bioactive molecules utilizing **8-(tributylstannyl)quinoline** as a key building block. The Stille cross-coupling reaction is highlighted as a powerful and versatile method for the creation of novel 8-aryl and 8-heteroaryl quinolines, a class of compounds with significant potential in drug discovery due to their demonstrated anticancer and antifungal activities.

Introduction to 8-Substituted Quinolines and the Stille Reaction

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural and synthetic bioactive compounds.[1][2][3] Functionalization at the C-8 position of the quinoline ring has been shown to be particularly important for modulating biological activity. The introduction of aryl or heteroaryl moieties at this position can lead to compounds with potent anticancer and antifungal properties.[4][5][6][7]

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The Stille cross-coupling reaction is a palladium-catalyzed reaction that forms a carbon-carbon bond between an organostannane (organotin) compound and an organic halide or triflate.[8] This reaction is widely used in organic synthesis due to its tolerance of a wide range of functional groups, generally mild reaction conditions, and the stability of the organostannane reagents.[8] **8-(Tributylstannyl)quinoline** serves as an excellent organostannane partner in these reactions, enabling the efficient synthesis of diverse 8-substituted quinoline derivatives.

Bioactive Molecules Synthesized via Stille Coupling of 8-(Tributylstannyl)quinoline

The Stille coupling of **8-(tributylstannyl)quinoline** with various aryl and heteroaryl halides provides access to a library of 8-substituted quinolines with potential therapeutic applications.

Anticancer Agents

Derivatives of 8-hydroxyquinoline have shown significant antiproliferative activity against a range of cancer cell lines. For instance, brominated 8-hydroxyquinolines have demonstrated potent cytotoxic effects.[9] While direct synthesis from **8-(tributylstannyl)quinoline** is a viable and efficient route, many studies focus on the biological activity of the final compounds without detailing this specific synthetic precursor. However, the versatility of the Stille coupling allows for the rational design and synthesis of analogues with improved potency and selectivity. The introduction of specific aryl groups at the 8-position can influence the compound's ability to interact with biological targets such as topoisomerase I, a critical enzyme in DNA replication and a target for cancer therapy.[9]

Antifungal Agents

8-Hydroxyquinoline derivatives have also emerged as promising antifungal agents.[5][6][7] Specific derivatives have exhibited potent activity against various pathogenic fungi, including Candida and Cryptococcus species. The mechanism of action is believed to involve the disruption of the fungal cell wall and the functional integrity of the cytoplasmic membrane.[6] The Stille coupling provides a straightforward method to synthesize novel 8-arylquinolines to explore structure-activity relationships and develop more effective antifungal drugs.

Quantitative Data Summary

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The following tables summarize the biological activity of representative 8-substituted quinoline derivatives, providing a benchmark for the development of new compounds using the protocols described below.

Table 1: Anticancer Activity of 8-Substituted Quinoline Derivatives

Compound Class	Cancer Cell Line	IC50 (µg/mL)	Reference
Brominated 8-Hydroxyquinolines	C6 (Rat Brain Tumor)	6.7 - 25.6	[9]
	HeLa (Human Cervix Carcinoma)	6.7 - 25.6	[9]
	HT29 (Human Colon Carcinoma)	6.7 - 25.6	[9]
5,7-dibromo-8-hydroxyquinoline	HT29	~9.6	[9]
5,7-dicyano-8-hydroxyquinoline	C6	~6.7	[9]

Table 2: Antifungal Activity of 8-Hydroxyquinoline Derivatives

Compound Class	Fungal Species	MIC (µg/mL)	Reference
8-Hydroxyquinoline Derivatives	Candida spp.	0.5 - 8	[5]
	Cryptococcus spp.	0.5 - 8	[5]
8-hydroxy-5-quinolinesulfonic acid	Candida albicans	64	[6]
8-hydroxy-7-iodo-5-quinolinesulfonic acid	Candida albicans	32	[6]

Experimental Protocols

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The following section provides a detailed, generalized protocol for the Stille cross-coupling reaction of **8-(tributylstannyl)quinoline** with an aryl or heteroaryl halide.

General Protocol for Stille Cross-Coupling

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

- **8-(Tributylstannyl)quinoline**
- Aryl or heteroaryl halide (e.g., bromide or iodide)
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, $PdCl_2(PPh_3)_2$, $Pd_2(dba)_3$)
- Ligand (if required, e.g., PPh_3, $AsPh_3$)
- Solvent (e.g., Toluene, Dioxane, DMF)
- Anhydrous reaction vessel
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To an oven-dried reaction flask, add **8-(tributylstannyl)quinoline** (1.0 eq.), the aryl or heteroaryl halide (1.1 eq.), and the palladium catalyst (0.02-0.05 eq.). If a Pd(II) precursor is used, a ligand (e.g., PPh_3, 2-4 eq. relative to Pd) may also be required.
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- Add the anhydrous solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (typically 2-24 hours). Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.

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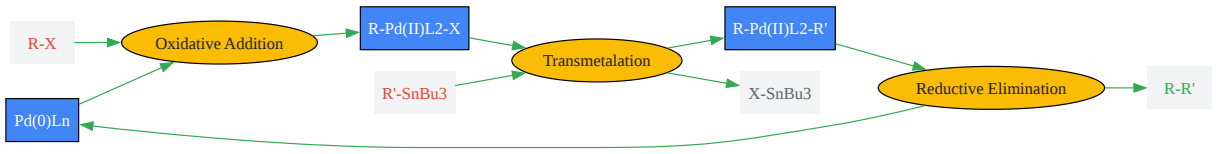
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with an aqueous solution of potassium fluoride (KF) to remove the tin byproducts.
- Separate the organic layer, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate).

Visualizations

Stille Coupling Catalytic Cycle



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Caption: Catalytic cycle of the Stille cross-coupling reaction.

Experimental Workflow for Synthesis and Bioactivity Screening

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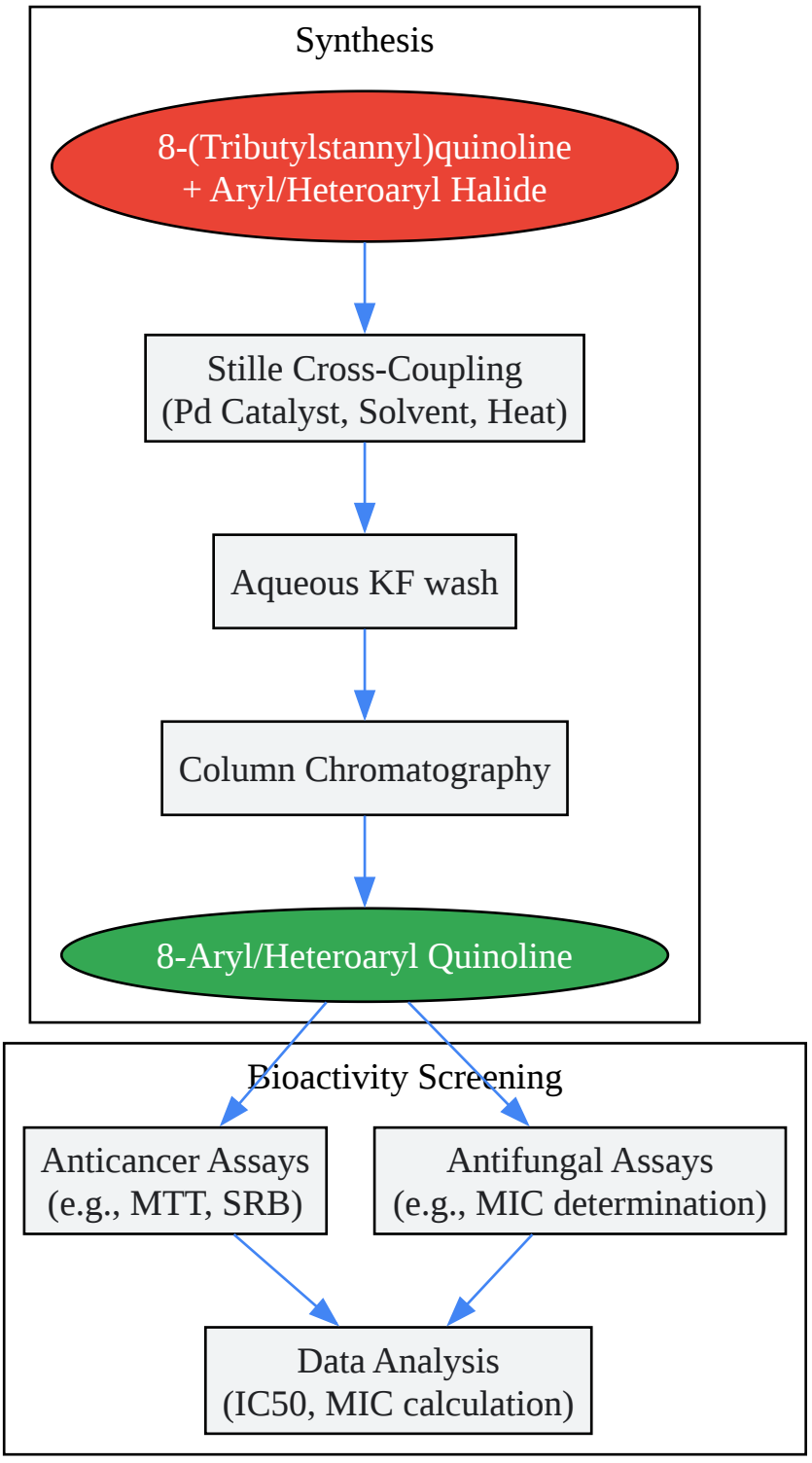

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Caption: Workflow for the synthesis and bioactivity screening.

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